

Spectroscopic data for 2,3-Dichlorophenyl isocyanate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Dichlorophenyl isocyanate

CAS No.: 41195-90-8

Cat. No.: B3028948

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An In-Depth Technical Guide to the Spectroscopic Data of **2,3-Dichlorophenyl Isocyanate**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **2,3-Dichlorophenyl Isocyanate** (CAS No. 41195-90-8), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The accurate characterization of this molecule is paramount for ensuring purity, verifying structure, and understanding its reactivity. This document is intended for researchers, chemists, and quality control professionals who require a detailed understanding of the spectral features of this compound.

Molecular Structure and Physicochemical Properties

2,3-Dichlorophenyl isocyanate is an aromatic compound featuring a benzene ring substituted with two chlorine atoms at positions 2 and 3, and an isocyanate functional group at position 1. The relative positions of these electron-withdrawing groups dictate the electronic environment of the aromatic protons and carbons, which is clearly reflected in its spectroscopic signatures.

Caption: Molecular structure of **2,3-Dichlorophenyl isocyanate**.

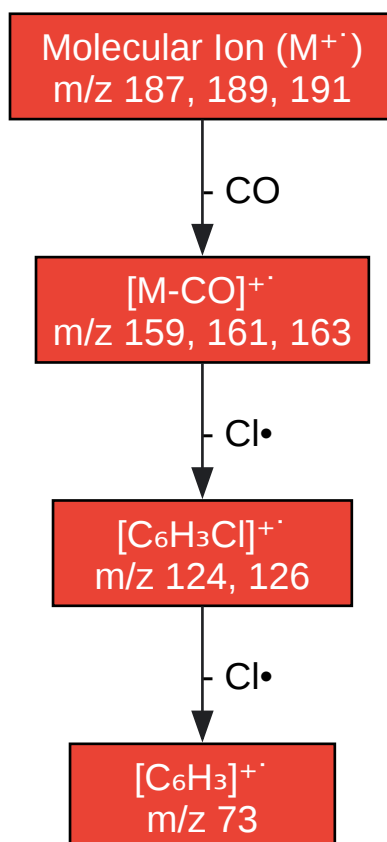
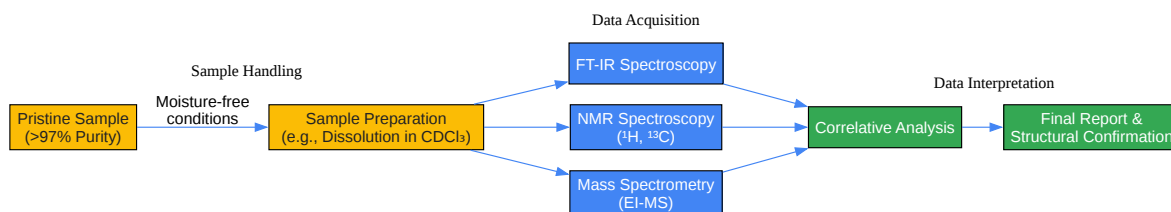
Table 1: Physicochemical Properties of **2,3-Dichlorophenyl Isocyanate**

Property	Value	Source
CAS Number	41195-90-8	
Molecular Formula	C ₇ H ₃ Cl ₂ NO	
Molecular Weight	188.01 g/mol	
Appearance	Colorless to light yellow clear liquid	
Density	1.424 g/mL at 25 °C	
Boiling Point	58 °C at 1 mmHg	[1]
Refractive Index (n _{20/D})	1.578	

| Solubility | Decomposes in water [\[\[1\]\[2\]](#) |

Spectroscopic Analysis Workflow

The comprehensive characterization of **2,3-Dichlorophenyl isocyanate** relies on a multi-technique approach. Each method provides a unique piece of the structural puzzle, and together they confirm the compound's identity and purity. The general workflow is a self-validating system, where the hypothesis derived from one technique is confirmed or refined by the others.



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Sources

- [1. echemi.com \[echemi.com\]](http://1.echemi.com)
- [2. chemwhat.com \[chemwhat.com\]](http://2.chemwhat.com)

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